

25-Desacetyl Rifampicin-d3 physical and chemical properties

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Compound of Interest

Compound Name: 25-Desacetyl Rifampicin-d3

Cat. No.: B15623595

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An In-depth Technical Guide to **25-Desacetyl Rifampicin-d3**: Physical and Chemical Properties

For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the core physical and chemical properties of **25-Desacetyl Rifampicin-d3**, a labeled metabolite of the antibiotic Rifampicin.

Core Physical and Chemical Data

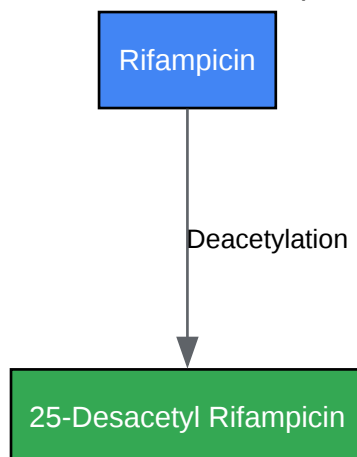
The quantitative properties of **25-Desacetyl Rifampicin-d3** are summarized in the table below, providing a clear comparison of its key characteristics.

Property	Value	Source(s)
Molecular Formula	C ₄₁ H ₅₃ D ₃ N ₄ O ₁₁	[1][2][3][4][5]
Molecular Weight	783.92 g/mol	[1][3][4][5]
Appearance	Reddish Orange to Brown Orange Solid	[1][5]
Melting Point	>162°C (decomposition)	[1]
Purity	>85% to >98%	[2][3][6]
Solubility	Slightly soluble in DMSO. Soluble in USP/EP Diluent (Methanol).	[6][7]
Storage Conditions	-20°C, Amber Vial, Under Inert Atmosphere	[1][5][6][7]
Stability	Light sensitive; stable for ≥ 4 years at -20°C.	[4][6]
CAS Number (Labeled)	2714485-01-3	[8]
CAS Number (Unlabeled)	16783-99-6	[3][5][6][7][9][10]

Metabolic Pathway of Rifampicin

25-Desacetyl Rifampicin is the primary active metabolite of Rifampicin.[6][11] The metabolic conversion involves the deacetylation of the parent drug. The deuterated form, **25-Desacetyl Rifampicin-d3**, serves as a labeled internal standard for pharmacokinetic and metabolic studies.[1][5][12]

Metabolism of Rifampicin



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Metabolic conversion of Rifampicin.

Experimental Protocols

Detailed methodologies for the analysis of Rifampicin and its metabolites are crucial for accurate quantification and characterization. High-Performance Liquid Chromatography (HPLC) coupled with mass spectrometry (LC-MS) is a common technique.

High-Performance Liquid Chromatography (HPLC) for Quantification:

A prevalent method for the simultaneous determination of Rifampicin and 25-Desacetyl Rifampicin in biological matrices involves HPLC.[11][13]

- Sample Preparation: Direct injection of biological fluids (plasma, urine) is often possible after minimal sample preparation, such as protein precipitation.[13][14]
- Chromatographic Separation: A C18 column is typically used for separation.[15]
- Mobile Phase: A gradient elution with a mobile phase consisting of an aqueous buffer (e.g., 10 mM ammonium formate) and an organic solvent (e.g., methanol or acetonitrile) is employed.[15]
- Detection: UV spectrophotometry or tandem mass spectrometry (MS/MS) can be used for detection and quantification.[13][15] The use of a labeled internal standard like **25-Desacetyl**

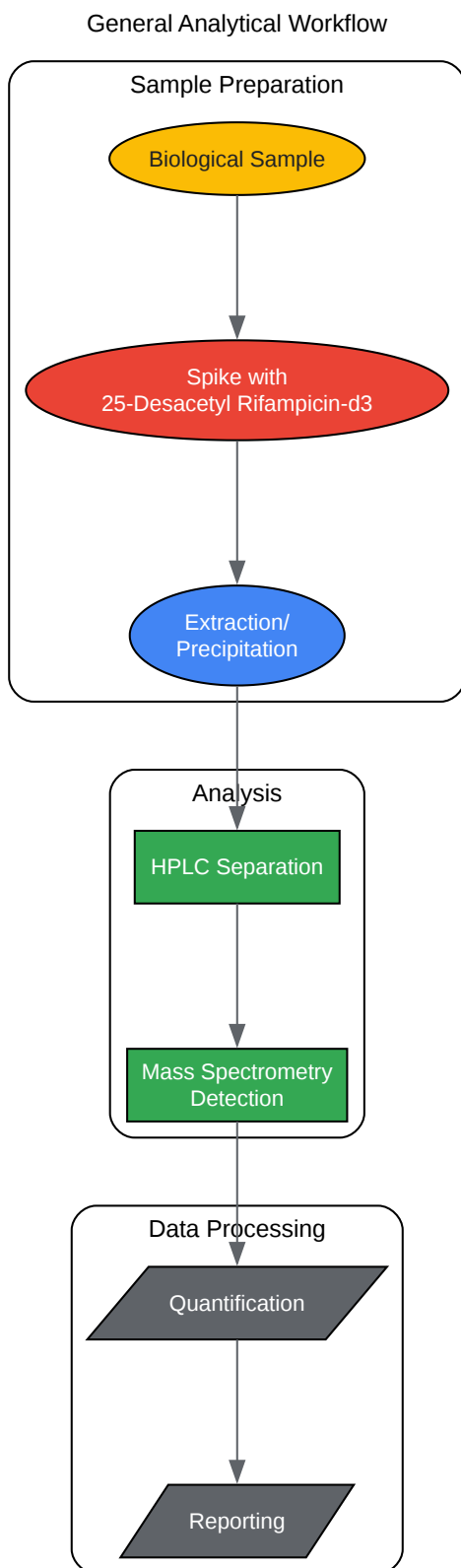
Rifampicin-d3 is essential for accurate quantification by LC-MS.[14]

Spectroscopic Characterization:

- Nuclear Magnetic Resonance (NMR): NMR spectroscopy is used to confirm the structure of 25-Desacetyl Rifampicin. The disappearance of the signal corresponding to the acetyl methyl group confirms the desacetylation.[16]
- Infrared (IR) Spectroscopy: The IR spectrum of 25-Desacetyl Rifampicin is characterized by the disappearance of the band associated with the acetyl group (around 1710-1715 cm^{-1}). [16]
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight of the compound and to confirm its identity.[16]

Analytical Workflow

The general workflow for the analysis of **25-Desacetyl Rifampicin-d3** in a research setting is depicted below.



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Workflow for quantitative analysis.

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